

Propaquizafop soil degradation rate validation studies

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Propaquizafop

CAS No.: 111479-05-1

Cat. No.: S540285

Get Quote

Environmental Behavior & Degradation Dynamics

Propaquizafop's behavior in the environment is defined by how quickly it breaks down (degradation) and how little it moves in the soil.

Property	Findings for Propaquizafop	Experimental Context
Soil Degradation Half-life ($T_{1/2}$)	Varies by soil: 1.41 to 7.75 days [1].	Laboratory study on five different Chinese soils; degradation fastest in LF fluvo-aquic soil and slowest in BS ginseng soil [1].
Soil Adsorption	46.98% to 57.76% adsorption rate; best fit by Freundlich and Elovich models [1].	Batch equilibrium method; adsorption increased with higher Ca^{2+} concentration [1].
Soil Mobility	Low to very low mobility; R_f values: 0.076–0.123 (thin-layer chromatography); detected only in top 0-5 cm soil layer (column leaching) [1].	Soil thin-layer chromatography and soil column leaching experiments [1].

Property	Findings for Propaquizafop	Experimental Context
Photodegradation in Water (Half-life)	22.85 hours (under sunlight) [2].	Laboratory simulation using a 20 W low-pressure mercury lamp; identified five major photoproducts [2].
Residues in Vegetables	No residues detected in carrot, lettuce, cauliflower, or onion [3].	Field trials in the Czech Republic; samples analyzed by LC-MS/MS [3].

The table below compares the degradation and residue profiles of **propaquizafop** with other ACCase-inhibiting herbicides in vegetable crops.

Herbicide	Chemical Group	Residue Findings in Vegetables	Implication
Propaquizafop	Aryloxyphenoxypropionate (FOP)	No residues detected in any tested vegetables (carrot, onion, lettuce, cauliflower) [3].	Suitable for low-residue and baby food production [3].
Cycloxydim	Cyclohexanedione (DIM)	No residues detected in any tested vegetables [3].	Suitable for low-residue and baby food production [3].
Quizalofop-p	Aryloxyphenoxypropionate (FOP)	Detected in lettuce and cauliflower; not suitable for baby food. Residues in carrot and onion were low [3].	Use is crop-dependent ; not for short-season vegetables [3].
Fluazifop-p	Aryloxyphenoxypropionate (FOP)	High initial residues (e.g., 2796 $\mu\text{g kg}^{-1}$ in cauliflower); slow degradation [3].	Not suitable for baby food; high residue risk in vegetables [3].
Haloxifop-p	Aryloxyphenoxypropionate (FOP)	Degradation dynamics slower than quizalofop but faster than fluazifop [3].	Requires careful pre-harvest interval management [3].

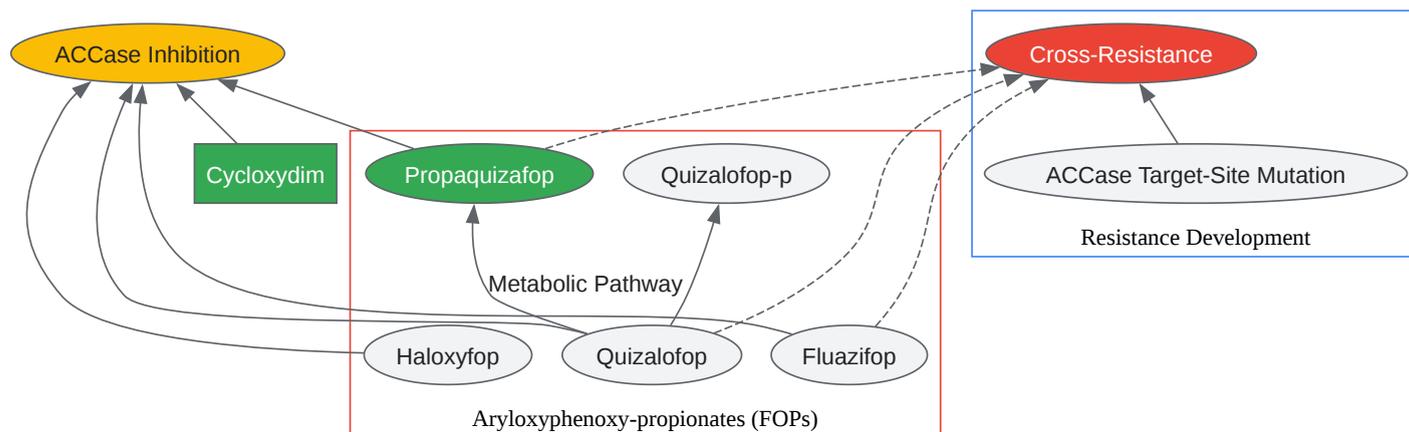
Detailed Experimental Protocols

To assess the validity of the data, here is a summary of the key methodologies used in the cited studies.

- **Soil Degradation and Adsorption Experiments [1]:** Five soils with varying properties (pH, organic matter, texture) were used. Soils were fortified with **propaquizafop** (5 mg L^{-1}) and shaken for 24 hours to establish adsorption kinetics. For degradation studies, fortified soils were incubated in the dark at 25°C , with samples extracted and analyzed periodically using high-performance liquid chromatography (HPLC-UV). Adsorption data was modeled using Freundlich isotherms and Elovich kinetics.
- **Photodegradation in Water [2]:** An aqueous solution of **propaquizafop** was exposed to UV light from a low-pressure mercury lamp (253.7 nm). The effects of pH, nitrate ions (NO_3^-), and metal ions (Fe^{3+} , Cu^{2+} , etc.) were tested. Samples were taken at intervals, and residues were analyzed by HPLC-UV. The degradation products were identified using Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS).
- **Vegetable Residue Field Trials [3]:** Small-plot trials were conducted on four vegetables in the Czech Republic. The maximum registered rate of **propaquizafop** was applied post-emergence. Edible parts of the plants (e.g., carrot roots, lettuce leaves) were sampled multiple times during the growing season. Residues were extracted and quantified using a validated multiresidue method by LC-MS/MS.

Herbicide Degradation Pathway & Resistance

The following diagram illustrates the relationship between different ACCase-inhibitor herbicides, their degradation, and the emergence of resistance, which is a key consideration for their long-term usability.



[Click to download full resolution via product page](#)

Diagram 1: Relationships among ACCase-inhibiting herbicides, showing **propaquizafop** as a metabolite of quizalofop and its position within the cross-resistance landscape [4] [5].

Key Insights for Professionals

- **Low Residue Profile:** **Propaquizafop** and cycloxydim stand out as herbicides that left **no detectable residues** in multiple vegetable crops, making them excellent candidates for integrated pest management programs targeting **low-residue and "baby food" production** [3].
- **Rapid Soil Degradation:** Its short half-life in many soils (as little as 1.41 days) indicates it is a **readily degradable** pesticide, reducing the risk of long-term soil accumulation and carryover to subsequent crops [1].
- **Managing Resistance:** Be aware that cross-resistance between different chemical classes of ACCase inhibitors (FOPs, DENs, DIMs) is a documented reality [5]. **Propaquizafop's** effectiveness can be compromised in wild oat populations that have developed resistance to other ACCase herbicides, necessitating robust resistance management strategies.

[Need Custom Synthesis?](#)

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Adsorption, mobility, and degradation of the pesticide ... [pmc.ncbi.nlm.nih.gov]
2. Photodegradation of Propaquizafop in Water Under UV ... [mdpi.com]
3. Dynamics of the Degradation of Acetyl-CoA Carboxylase ... [pmc.ncbi.nlm.nih.gov]
4. Degradation studies of quizalofop-p and related ... [sciencedirect.com]
5. First Report on Assessing the Severity of Herbicide ... [mdpi.com]

To cite this document: Smolecule. [Propaquizafop soil degradation rate validation studies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b540285#propaquizafop-soil-degradation-rate-validation-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com